Application Notes and Protocols for the Quantification of 2-Anilinocyclohexanone

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Compound of Interest	
Compound Name:	*2-Anilinocyclohexanone*
CAS No.:	*4504-43-2*
Cat. No.:	*B1334754*

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Introduction: The Analytical Imperative for 2-Anilinocyclohexanone

2-Anilinocyclohexanone is a chemical intermediate of significant interest in synthetic chemistry and pharmaceutical development. As a precursor or potential metabolite related to various bioactive molecules, its accurate quantification is paramount for process optimization, quality control, and metabolic studies. This document provides a comprehensive guide to the analytical methodologies for the quantification of **2-anilinocyclohexanone**, designed for researchers, scientists, and drug development professionals. The protocols herein are grounded in established analytical principles and offer a robust starting point for method development and validation.

The choice of analytical technique is contingent upon the sample matrix, the required sensitivity, and the available instrumentation. This guide will focus on the three most pertinent analytical modalities: High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Each section will elucidate the theoretical underpinnings of

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the technique, provide a detailed experimental protocol, and present expected performance data.

High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV is a widely accessible and robust technique for the quantification of compounds with a UV chromophore, such as the aromatic ring in **2-anilinocyclohexanone**. This method is particularly well-suited for the analysis of bulk materials, process intermediates, and formulated products where the concentration of the analyte is relatively high.

Scientific Rationale

The separation is based on the partitioning of **2-anilinocyclohexanone** between a non-polar stationary phase (typically C18) and a polar mobile phase. The aromatic ring and carbonyl group in the analyte's structure allow for strong absorbance in the UV spectrum, enabling sensitive detection. The choice of a C18 column is due to its versatility and effectiveness in retaining moderately non-polar compounds like **2-anilinocyclohexanone**. The mobile phase, a mixture of acetonitrile and water, is selected to provide optimal retention and peak shape.

Experimental Protocol

Instrumentation and Conditions:

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Parameter	Value
HPLC System	A standard HPLC system with a pump, autosampler, column oven, and UV-Vis detector.
Column	C18, 4.6 x 150 mm, 5 µm particle size.
Mobile Phase	Acetonitrile:Water (60:40, v/v).
Flow Rate	1.0 mL/min.
Column Temperature	30 °C.
Injection Volume	10 µL.
Detection Wavelength	254 nm.
Run Time	10 minutes.

Reagent and Standard Preparation:

- Acetonitrile: HPLC grade.
- Water: HPLC grade or ultrapure water.
- **2-Anilinocyclohexanone** Reference Standard: Purity >98%.
- Diluent: Acetonitrile:Water (60:40, v/v).

Preparation of Standard Stock Solution (1000 µg/mL):

- Accurately weigh approximately 10 mg of the **2-anilinocyclohexanone** reference standard.
- Transfer the standard to a 10 mL volumetric flask.
- Dissolve and dilute to volume with the diluent.
- Sonicate for 5 minutes to ensure complete dissolution.

Preparation of Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with the diluent to achieve concentrations in the desired linear range

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(e.g., 1, 5, 10, 25, 50, and 100 µg/mL).[1]

Sample Preparation:

- For a relatively clean sample matrix, accurately weigh a known amount of the sample.
- Dissolve the sample in a suitable volume of diluent to obtain a theoretical concentration within the calibration range.
- Vortex or sonicate the sample to ensure complete dissolution.
- Filter the sample through a 0.45 µm syringe filter prior to injection to prevent clogging of the column.[2][3]

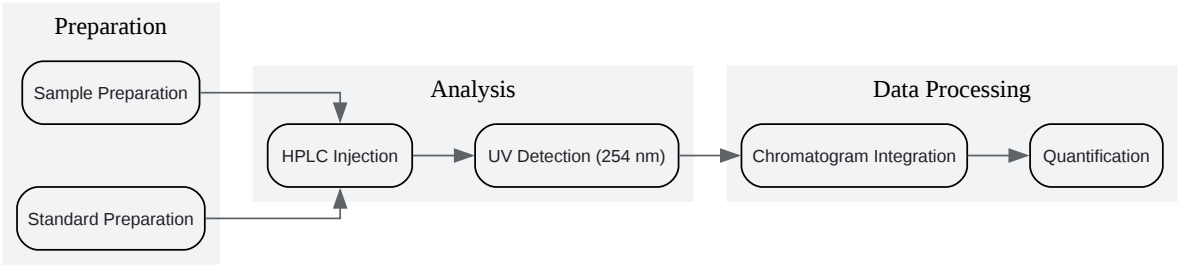
Expected Quantitative Data

The following table summarizes the expected performance characteristics of the HPLC-UV method. These values should be confirmed during formal method validation.

Parameter	Expected Value
Linearity (r^2)	> 0.999
Limit of Detection (LOD)	~0.1 µg/mL
Limit of Quantification (LOQ)	~0.3 µg/mL
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

Workflow Diagram

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Caption: Workflow for HPLC-UV analysis of **2-anilinocyclohexanone**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the analysis of volatile and thermally stable compounds. It offers high chromatographic resolution and provides mass spectral data for confident identification. For **2-anilinocyclohexanone**, this method is suitable for purity assessment and quantification in organic matrices.

Scientific Rationale

In GC-MS, the sample is vaporized and separated in a gaseous mobile phase based on its boiling point and interaction with the stationary phase of the column. A non-polar column, such as one with a 5% phenyl polysiloxane stationary phase, is appropriate for the separation of **2-anilinocyclohexanone**.[4] The mass spectrometer fragments the eluted analyte in a reproducible manner, generating a unique mass spectrum that serves as a fingerprint for identification. Quantification is achieved by integrating the ion current of a characteristic fragment ion.

Experimental Protocol

Instrumentation and Conditions:

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Parameter	Value
GC-MS System	A standard GC-MS system with a split/splitless injector and a mass selective detector.
Column	HP-5MS (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness.
Carrier Gas	Helium at a constant flow rate of 1 mL/min.[5]
Injector Temperature	280 °C.
Injection Mode	Splitless (or split, depending on concentration).
Oven Temperature Program	Initial temperature of 100 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, hold for 5 minutes.
MS Transfer Line Temp	280 °C.
Ionization Mode	Electron Ionization (EI) at 70 eV.
Mass Range	40-400 amu.
Solvent Delay	3 minutes.

Reagent and Standard Preparation:

- Solvent: Dichloromethane or Ethyl Acetate (GC grade).
- **2-Anilinocyclohexanone** Reference Standard: Purity >98%.
- Internal Standard (Optional but Recommended): A structurally similar, stable compound not present in the sample (e.g., chlorobenzene).[6]

Preparation of Standard Stock Solution (1000 µg/mL):

- Accurately weigh approximately 10 mg of the **2-anilinocyclohexanone** reference standard.
- Transfer to a 10 mL volumetric flask and dissolve in the chosen solvent.

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Preparation of Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution to cover the expected sample concentration range (e.g., 0.1, 0.5, 1, 5, 10, 20 µg/mL). If using an internal standard, add a constant concentration to each standard.

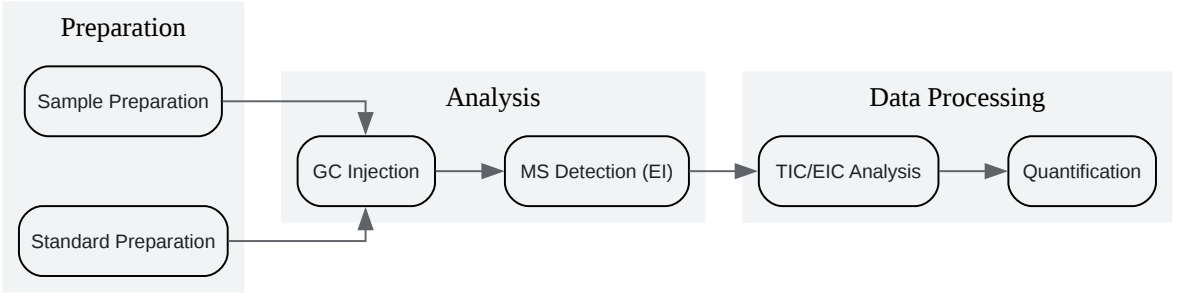
Sample Preparation:

- Dissolve a known amount of the sample in the chosen solvent to achieve a concentration within the calibration range.
- If using an internal standard, add it to the sample solution at the same concentration as in the calibration standards.
- Vortex to ensure homogeneity.

Expected Quantitative Data

Parameter	Expected Value
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	~0.05 µg/mL
Limit of Quantification (LOQ)	~0.15 µg/mL
Precision (%RSD)	< 5%
Accuracy (% Recovery)	95 - 105%

Workflow Diagram



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Caption: Workflow for GC-MS analysis of **2-anilinocyclohexanone**.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for quantifying low levels of analytes in complex matrices, such as biological fluids (plasma, urine) or environmental samples. Its high sensitivity and selectivity make it ideal for pharmacokinetic and metabolic studies.[7][8][9][10]

Scientific Rationale

This technique combines the separation power of HPLC with the high selectivity and sensitivity of tandem mass spectrometry. After chromatographic separation, the analyte is ionized (typically by electrospray ionization, ESI) and the precursor ion corresponding to **2-anilinocyclohexanone** is selected. This ion is then fragmented, and a specific product ion is monitored for quantification. This process, known as Selected Reaction Monitoring (SRM), significantly reduces matrix interference and enhances sensitivity.[11]

Experimental Protocol

Instrumentation and Conditions:

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Parameter	Value
LC-MS/MS System	An HPLC or UPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
Column	C18, 2.1 x 50 mm, 1.8 µm particle size.
Mobile Phase A	0.1% Formic Acid in Water.
Mobile Phase B	0.1% Formic Acid in Acetonitrile.
Gradient	Start at 10% B, ramp to 90% B over 3 minutes, hold for 1 minute, then return to initial conditions.
Flow Rate	0.4 mL/min.
Column Temperature	40 °C.
Ionization Mode	Positive Electrospray Ionization (ESI+).
MS/MS Transition	To be determined by infusing a standard solution of 2-anilinocyclohexanone. A hypothetical transition could be m/z [M+H]+ → product ion.

Reagent and Standard Preparation:

- Solvents: LC-MS grade acetonitrile, water, and formic acid.
- **2-Anilinocyclohexanone** Reference Standard: Purity >98%.
- Internal Standard: A stable isotope-labeled version of the analyte is ideal.

Sample Preparation (from Plasma):

- Protein Precipitation: To 100 µL of plasma sample, add 300 µL of cold acetonitrile containing the internal standard.[8][12]
- Vortex for 1 minute.

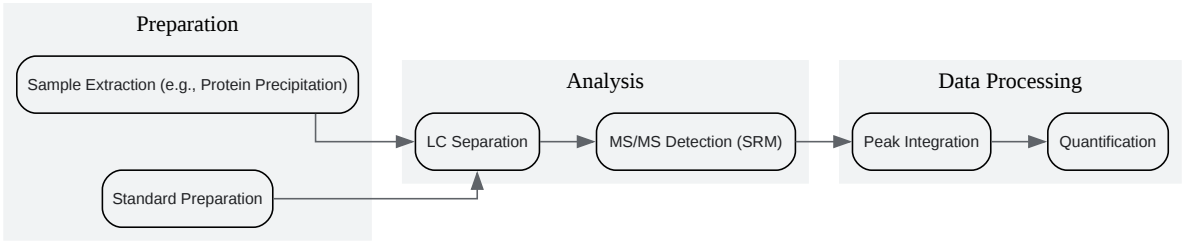
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- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

Expected Quantitative Data

Parameter	Expected Value
Linearity (r^2)	> 0.99
Limit of Detection (LOD)	< 0.1 ng/mL
Limit of Quantification (LOQ)	~0.25 ng/mL[8]
Precision (%RSD)	< 15%
Accuracy (% Recovery)	85 - 115%

Workflow Diagram



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Caption: Workflow for LC-MS/MS analysis of **2-anilinocyclohexanone**.

Method Validation: Ensuring Trustworthy Results

Regardless of the chosen technique, a thorough method validation is crucial to ensure the reliability of the generated data. The validation should be performed according to the guidelines of the International Council for Harmonisation (ICH) or other relevant regulatory bodies. Key validation parameters include:

- Specificity/Selectivity: The ability to unequivocally assess the analyte in the presence of other components.
- Linearity: The ability to elicit test results that are directly proportional to the concentration of the analyte.
- Range: The interval between the upper and lower concentrations of the analyte that have been demonstrated to be determined with suitable precision, accuracy, and linearity.
- Accuracy: The closeness of the test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantification (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

The analytical quantification of **2-anilinocyclohexanone** can be effectively achieved using HPLC-UV, GC-MS, or LC-MS/MS. The selection of the most appropriate method will depend on the specific requirements of the analysis, including the sample matrix, required sensitivity, and the intended application of the data. The protocols provided in this guide offer a solid foundation for developing and validating robust and reliable analytical methods for this important chemical compound.

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References

- Validation of an enzyme-linked immunosorbent assay screening method and a liquid chromatography-tandem mass spectrometry confirmation method for the identification and quantification of ketamine and norketamine in urine samples from Malaysia. PubMed. [Link]
- Development and Validation of a Rapid LC-MS/MS Method for Plasma Analysis of Ketamine, Norketamine, Dehydronorketamine, and Hydroxynorketamine. PubMed. [Link]
- Method Development, Optimization, and Validation of the Separation of Ketamine Enantiomers by Capillary Electrophoresis. National Center for Biotechnology Information. [Link]
- Validation parameters for the determination of ketamine and its metabolites using the proposed method. ResearchGate. [Link]
- Development and Validation of a Rapid LC–MS/MS Method for Plasma Analysis of Ketamine, Norketamine, Dehydronorketamine, and Hydroxynorketamine. Semantic Scholar. [Link]
- Separation of Cyclohexanone, 2-hexylidene- on Newcrom R1 HPLC column. SIELC Technologies. [Link]
- ANALYTICAL METHODS. Agency for Toxic Substances and Disease Registry. [Link]
- Chromatography Sample Preparation Guide. Organomation. [Link]
- Metabolite identification and quantitation in LC-MS/MS-based metabolomics. National Center for Biotechnology Information. [Link]
- Sensitive Quantification of Drug Metabolites Using LC-MS. Technology Networks. [Link]
- Validation of a GC-MS Method for Quantitative Determination of Cyclohexanone by Oxidative Cleavage. ResearchGate. [Link]
- HPLC methods for recently approved pharmaceuticals. National Academic Digital Library of Ethiopia. [Link]

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- Analytical Methods for the Quantification of Pharmaceuticals. ResearchGate. [Link]
- How to quantify 200 metabolites with one LC-MS/MS method?. YouTube. [Link]
- Small Molecule Development Analytical Methods for Faster Time to Market. Hovione. [Link]
- SAMPLE PREPARATION FUNDAMENTALS FOR CHROMATOGRAPHY. Agilent. [Link]
- Fundamentals of Sample Preparation for Chromatography. Chrom Tech, Inc.. [Link]
- Gas chromatography – Mass spectrometry (GC-MS) profiling reveals newly described bioactive compounds in Citrullus colocynthis (L.) seeds oil extracts. National Center for Biotechnology Information. [Link]
- How to get peak separation of cyclohexanol and cyclohexanone in GC-MS?. ResearchGate. [Link]
- Gas Chromatography-Mass Spectrometry (GC-MS) Assay of Bio-Active Compounds and Phytochemical Analyses in Three Species of Apocynaceae. Journal of Pharmaceutical Research International. [Link]
- Practical and Popular Sample Preparation Techniques for Ion Chromatography. Chromatography Online. [Link]
- Masterclass LIVE: Identifying metabolites with tandem mass spectrometry (LC-MS/MS). YouTube. [Link]
- A GC-MS Protocol for the Identification of Polycyclic Aromatic Alkaloids from Annonaceae. National Center for Biotechnology Information. [Link]
- Rapid, Quantitative Analysis of Multiple Mycotoxins by Liquid Chromatography Tandem Mass Spectrometry. American Laboratory. [Link]
- Application of LC-MS for quantitative analysis and metabolite identification of therapeutic oligonucleotides. PubMed. [Link]
- Anion-exchange HPLC assay for separation and quantification of empty and full capsids in multiple adeno-associated virus serotypes. National Center for Biotechnology Information.

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[Link]

- (PDF) Development and validation of an RP-HPLC method for the determination of chlorhexidine and p-chloroaniline in various pharmaceutical formulations. ResearchGate. [Link]

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. organomation.com [organomation.com]
- 3. chromtech.com [chromtech.com]
- 4. A GC-MS Protocol for the Identification of Polycyclic Aromatic Alkaloids from Annonaceae - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Gas chromatography – Mass spectrometry (GC-MS) profiling reveals newly described bioactive compounds in Citrullus colocynthis (L.) seeds oil extracts - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Validation of an enzyme-linked immunosorbent assay screening method and a liquid chromatography-tandem mass spectrometry confirmation method for the identification and quantification of ketamine and norketamine in urine samples from Malaysia - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Development and Validation of a Rapid LC-MS/MS Method for Plasma Analysis of Ketamine, Norketamine, Dehydronorketamine, and Hydroxynorketamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Development and Validation of a Rapid LC–MS/MS Method for Plasma Analysis of Ketamine, Norketamine, Dehydronorketamine, and Hydroxynorketamine | Semantic Scholar [semanticscholar.org]
- 10. Sensitive Quantification of Drug Metabolites Using LC-MS | Technology Networks [technologynetworks.com]

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- 11. Metabolite identification and quantitation in LC-MS/MS-based metabolomics - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Sample Preparation Techniques | Thermo Fisher Scientific - JP [thermofisher.com]
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